Application of n-Nonane as an Internal Standard for Gas Chromatography

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Compound of Interest		
Compound Name:	Nonane	
Cat. No.:	B091170	Get Quote

Application Note and Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

In quantitative gas chromatography (GC), the use of an internal standard (IS) is a critical technique for improving the accuracy and precision of analytical results. An internal standard is a compound of known concentration that is added to all samples, calibration standards, and quality controls.[1] By comparing the peak area of the analyte to the peak area of the internal standard, variations arising from sample preparation, injection volume inconsistencies, and instrument drift can be effectively minimized.[1] n-**Nonane**, a nine-carbon straight-chain alkane, serves as an excellent internal standard for the analysis of volatile organic compounds (VOCs), essential oils, and components in petroleum products due to its chemical inertness, volatility, and chromatographic behavior.[2]

Rationale for Selecting n-Nonane as an Internal Standard

Several key properties make n-**nonane** a suitable choice for an internal standard in the GC analysis of volatile compounds:

- Chemical Inertness: As a saturated hydrocarbon, n-**nonane** is chemically stable and unlikely to react with analytes or the sample matrix.

- Volatility: With a boiling point of 151 °C, n-**nonane** is sufficiently volatile for GC analysis and typically elutes in a region of the chromatogram that is free from common solvent peaks and many early-eluting analytes.

- Chromatographic Behavior: n-**Nonane** exhibits good peak shape on common non-polar and mid-polar GC columns, such as those with a 5% phenyl-methylpolysiloxane stationary phase.

- Commercial Availability: High-purity n-**nonane** (≥99.8%) is readily available.

- Non-Endogenous Nature: n-**Nonane** is not naturally present in many biological or environmental samples, which prevents interference with endogenous analytes.

Key Applications

n-**Nonane** is particularly effective as an internal standard in the following GC applications:

- Quantification of Volatile Organic Compounds (VOCs): Analysis of VOCs in environmental samples (air, water, soil) and biological matrices. In headspace GC-MS, an internal standard is crucial to control for the efficiency of the extraction from the sample matrix into the headspace.

- Analysis of Essential Oils: Determination of the concentration of terpenes and other volatile constituents in essential oils.

- Petroleum Product Analysis: Quantification of specific hydrocarbon components in gasoline and other fuel mixtures.

- Residual Solvent Analysis: While less common for this specific application, it can be used for certain classes of residual solvents in pharmaceuticals.

Experimental Protocols

The following protocols provide a general framework for the use of n-**nonane** as an internal standard. Specific parameters may need to be optimized based on the specific analytes, sample matrix, and available instrumentation.

Protocol 1: Quantitative Analysis of Terpenes in an Essential Oil Matrix

This protocol is designed for the quantification of volatile terpenes in an essential oil sample using GC with Flame Ionization Detection (GC-FID).

1. Materials and Reagents

- n-**Nonane** (analytical standard, ≥99.8% purity)

- Hexane (GC grade)

- Essential oil sample

- Volumetric flasks and micropipettes

2. Preparation of Internal Standard Stock Solution

- Accurately weigh approximately 100 mg of n-**nonane** into a 100 mL volumetric flask.

- Dissolve and dilute to the mark with hexane to create a stock solution of approximately 1 mg/mL.

- Store the stock solution in a tightly sealed vial at 4°C.

3. Preparation of Calibration Standards

- Prepare a series of calibration standards containing the target terpene analytes at concentrations spanning the expected sample range (e.g., 10, 25, 50, 100, 250 µg/mL) in hexane.

- To each calibration standard, add a constant volume of the n-**nonane** internal standard stock solution to achieve a final IS concentration of approximately 50 µg/mL.

4. Sample Preparation

- Accurately weigh approximately 10 mg of the essential oil sample into a 10 mL volumetric flask.

- Add a constant volume of the n-**nonane** internal standard stock solution to achieve a final IS concentration of approximately 50 µg/mL.

- Dilute to the mark with hexane and mix thoroughly.

5. Gas Chromatography (GC-FID) Conditions

Parameter	Value
GC System	Agilent 6890N or equivalent with FID
Column	HP-5ms (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent
Carrier Gas	Helium or Hydrogen, constant flow at 1.2 mL/min
Injector Temperature	250°C
Injection Volume	1 µL
Split Ratio	50:1
Oven Temperature Program	Initial 50°C for 2 min, ramp at 5°C/min to 250°C, hold for 5 min
Detector Temperature	280°C
Hydrogen Flow	40 mL/min
Air Flow	400 mL/min
Makeup Gas (N2)	25 mL/min

6. Data Analysis

- Generate a calibration curve by plotting the ratio of the analyte peak area to the internal standard peak area against the analyte concentration for each calibration standard.

- Determine the concentration of the analytes in the sample by calculating the analyte to internal standard peak area ratio and using the calibration curve.

Protocol 2: Analysis of Benzene, Toluene, Ethylbenzene, and Xylenes (BTEX) in Water by Headspace GC-MS

This protocol is suitable for the trace-level analysis of volatile aromatic compounds in water samples.

1. Materials and Reagents

- n-**Nonane** (analytical standard, ≥99.8% purity)

- Methanol (purge and trap grade)

- Deionized water

- BTEX standard mix

- 20 mL headspace vials with PTFE/silicone septa

2. Preparation of Internal Standard Working Solution

- Prepare a stock solution of n-**nonane** in methanol at a concentration of 1 mg/mL.

- Dilute the stock solution with methanol to prepare a working solution of 10 µg/mL.

3. Sample and Standard Preparation

- For each sample and calibration standard, place 10 mL of the aqueous solution into a 20 mL headspace vial.

- Spike each vial with 10 µL of the 10 µg/mL n-**nonane** working solution to achieve a final concentration of 10 ng/mL.

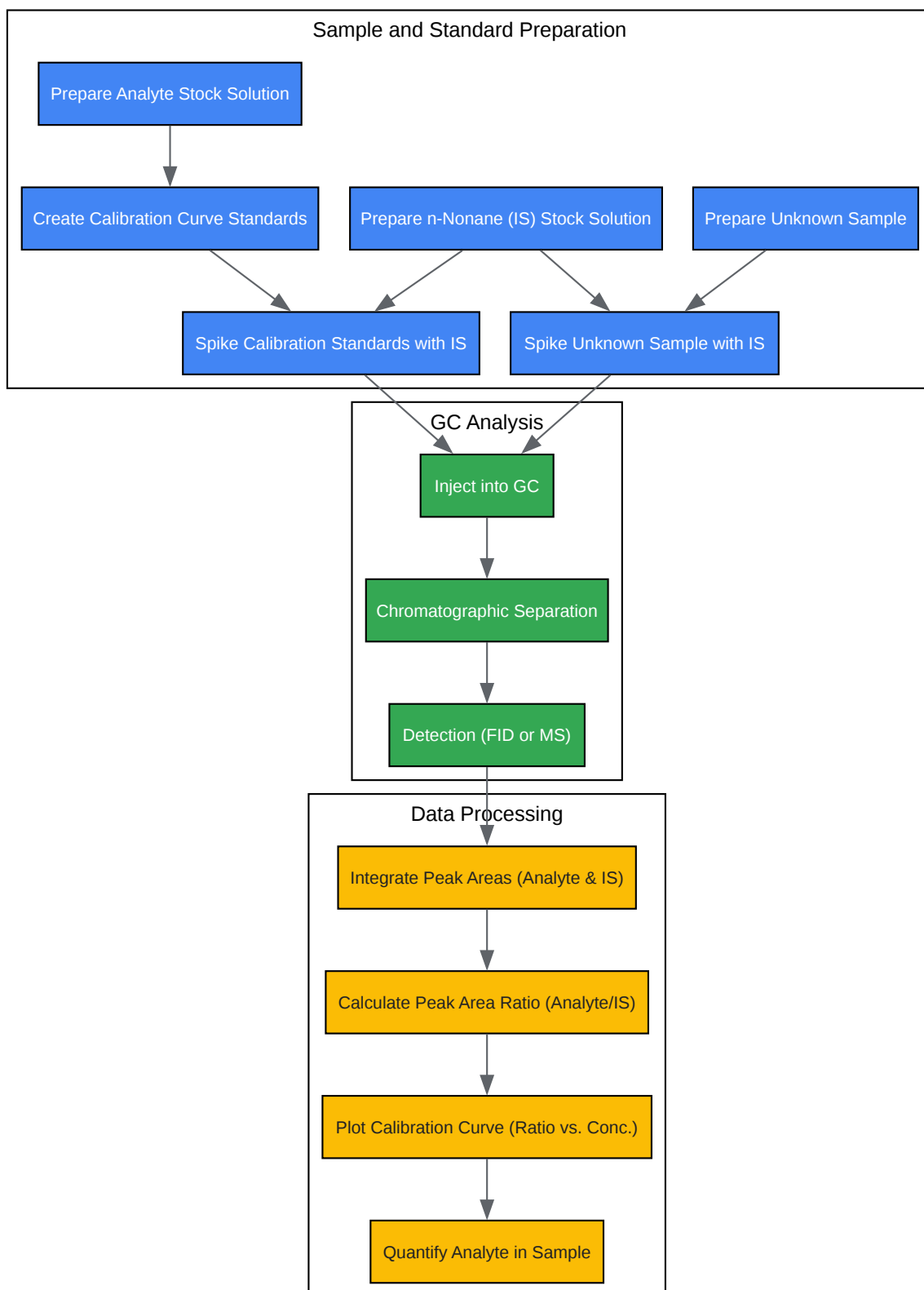- Immediately seal the vials.

4. Headspace GC-MS Conditions

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Parameter	Value
Headspace Autosampler	Agilent G1888 or equivalent
Vial Equilibration Temp	80°C
Vial Equilibration Time	15 min
Loop Temperature	90°C
Transfer Line Temp	100°C
GC-MS System	Agilent 7890B GC with 5977A MSD or equivalent
Column	DB-624 (30 m x 0.25 mm, 1.4 µm film thickness) or equivalent
Carrier Gas	Helium, constant flow at 1.0 mL/min
Injector Temperature	200°C
Oven Temperature Program	Initial 40°C for 3 min, ramp at 10°C/min to 220°C, hold for 2 min
MS Transfer Line Temp	230°C
Ion Source Temperature	230°C
Quadrupole Temperature	150°C
Ionization Mode	Electron Ionization (EI) at 70 eV
Acquisition Mode	Selected Ion Monitoring (SIM)

5. Data Presentation

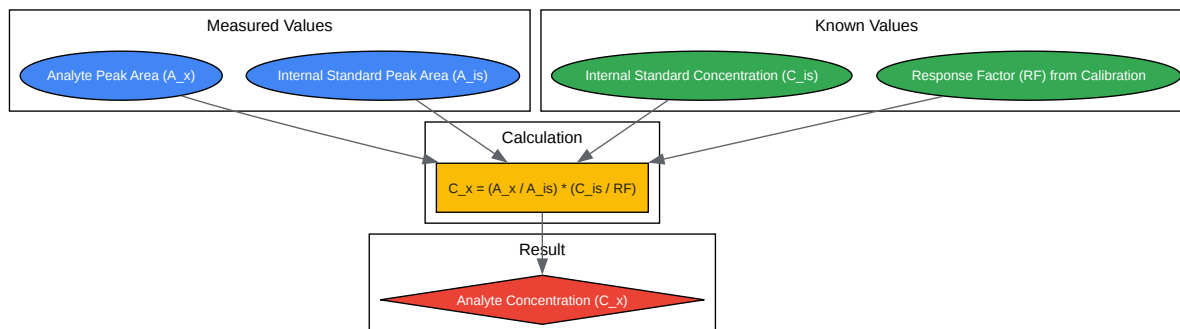Table 1: Representative Retention Times and SIM Ions

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Compound	Retention Time (min)	Quantifier Ion (m/z)	Qualifier Ion(s) (m/z)
Benzene	~ 5.2	78	77, 51
Toluene	~ 7.8	91	92, 65
Ethylbenzene	~ 10.1	91	106, 77
m,p-Xylene	~ 10.3	91	106, 77
o-Xylene	~ 10.8	91	106, 77
n-Nonane (IS)	~ 12.5	57	43, 71

Mandatory Visualizations

Sample and Standard Preparation

Prepare Analyte Stock Solution

Create Calibration Curve Standards

Prepare n-Nonane (IS) Stock Solution

Prepare Unknown Sample

Spike Calibration Standards with IS

Spike Unknown Sample with IS

GC Analysis

Inject into GC

Chromatographic Separation

Detection (FID or MS)

Data Processing

Integrate Peak Areas (Analyte & IS)

Calculate Peak Area Ratio (Analyte/IS)

Plot Calibration Curve (Ratio vs. Conc.)

Quantify Analyte in Sample

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Caption: Experimental workflow for quantitative analysis using n-**nonane** as an internal standard.

Caption: Logical relationship for quantification using an internal standard in GC analysis.

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References

- 1. Internal Standardization In Chromatography Explained | Internal Std [scioninstruments.com]

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